

standard reference data for thulium oxalate decomposition

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Compound of Interest

Compound Name: *Thulium(III) oxalate*

Cat. No.: *B12060861*

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Standard Reference Data: Thulium Oxalate Decomposition Content Type: Publish Comparison
Guide Audience: Researchers, Scientists, Drug Development Professionals

Executive Summary

Thulium (III) oxalate (

) is a critical precursor for synthesizing high-purity thulium oxide (

), a material essential for solid-state lasers (Tm:YAG), X-ray phosphors, and ceramic superconductors.

This guide provides a standardized reference profile for the thermal decomposition of thulium oxalate. Unlike light rare earths (La-Nd), thulium—a heavy rare earth—exhibits distinct kinetic instability in its carbonate intermediates due to the lanthanide contraction effect. This guide synthesizes authoritative data (Wendlandt, Glasner) to establish a baseline for thermal stability, decomposition steps, and kinetic parameters.

Physicochemical Profile

Property	Standard Data
Compound Name	Thulium(III) Oxalate Hexahydrate
Formula	
CAS Number	3265-28-1 (Anhydrous), 58987-79-4 (Hydrate)
Molecular Weight	~710.02 g/mol (Hexahydrate)
Crystal System	Monoclinic (Space Group)
Appearance	White to pale green crystalline powder
Solubility	Insoluble in water; soluble in mineral acids

Thermal Decomposition Pathway (The Standard)

The decomposition of thulium oxalate proceeds through a defined three-stage mechanism. The stability of the intermediate oxycarbonate is significantly lower than that of lighter lanthanides (e.g., Lanthanum or Neodymium).

Decomposition Stages (TGA/DTA Consensus)

Stage	Temperature Range (°C)	Reaction Type	Chemical Equation	Mass Loss (Theoretical)
I. Dehydration	50°C – 230°C	Endothermic		~15.2%
II. Oxalate Breakdown	360°C – 420°C	Exothermic		~23.5%
III. Oxide Formation	420°C – 780°C	Endothermic		~7.0%
Total Mass Loss	Ambient – 800°C	--	Total	~45.7%

“

Note: The intermediate

(Thulium Oxycarbonate) is transient. Unlike Lanthanum, where the dioxycarbonate () is stable over a wide window (500–700°C), Thulium oxycarbonate begins decomposing almost immediately after formation due to the weaker basicity of the ion.

Visual Pathway Analysis

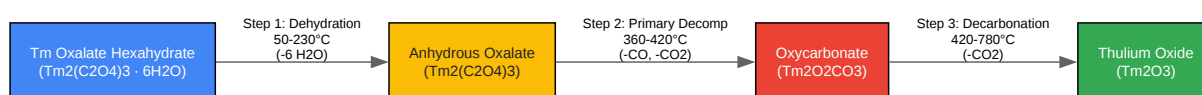


Fig 1. Thermal Decomposition Pathway of Thulium Oxalate

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Figure 1: Step-wise thermal degradation pathway from hydrated precursor to final oxide ceramic.[1]

Comparative Analysis: Heavy vs. Light Rare Earths

Understanding where Thulium fits in the lanthanide series is crucial for process optimization.

Feature	Light RE (e.g., La, Ce)	Heavy RE (e.g., Tm, Yb)	Causality
Dehydration Temp	Higher (often >250°C)	Lower (complete by ~230°C)	Smaller ionic radius holds water less tightly in the outer coordination sphere.
Intermediate Stability	High (stable)	Low (Transient/Unstable)	Lanthanide Contraction: Decreased ionic radius reduces basicity, destabilizing the carbonate bond.
Final Oxide Temp	> 850°C	700°C – 800°C	Lower energy barrier for decarbonation in heavy rare earths.
Atmosphere Effect	Sensitive to back-pressure	Less sensitive	is thermodynamically unfavorable compared to .

Experimental Protocol: Generating Reference Data

To reproduce this standard data or validate a new precursor batch, follow this self-validating protocol.

Methodology: Simultaneous TGA/DSC

- Sample Preparation:

- Synthesize

- by precipitation: Add 0.5M Oxalic Acid to 0.1M Thulium Nitrate solution at 60°C.

- Wash precipitate 3x with deionized water and ethanol.

- Dry at 60°C for 12 hours (Avoid >80°C to prevent premature dehydration).
- Instrument Configuration:
 - Equipment: TGA/DSC (e.g., Netzsch STA 449 or TA Instruments SDT 650).
 - Crucible: Alumina () open pan.
 - Atmosphere: Static Air or Flowing Nitrogen (50 mL/min). Note: Air is preferred for oxide synthesis to ensure complete carbon oxidation.
 - Heating Rate: 10°C/min (Standard) or 2°C/min (High Resolution).
- Validation Criteria:
 - Step 1 Check: Mass loss must be 15.0% ± 0.5%. If >16%, sample contains excess surface moisture.
 - Step 3 Check: Final residue must be white/pale green. Dark residue indicates residual carbon (incomplete oxidation).

Workflow Diagram

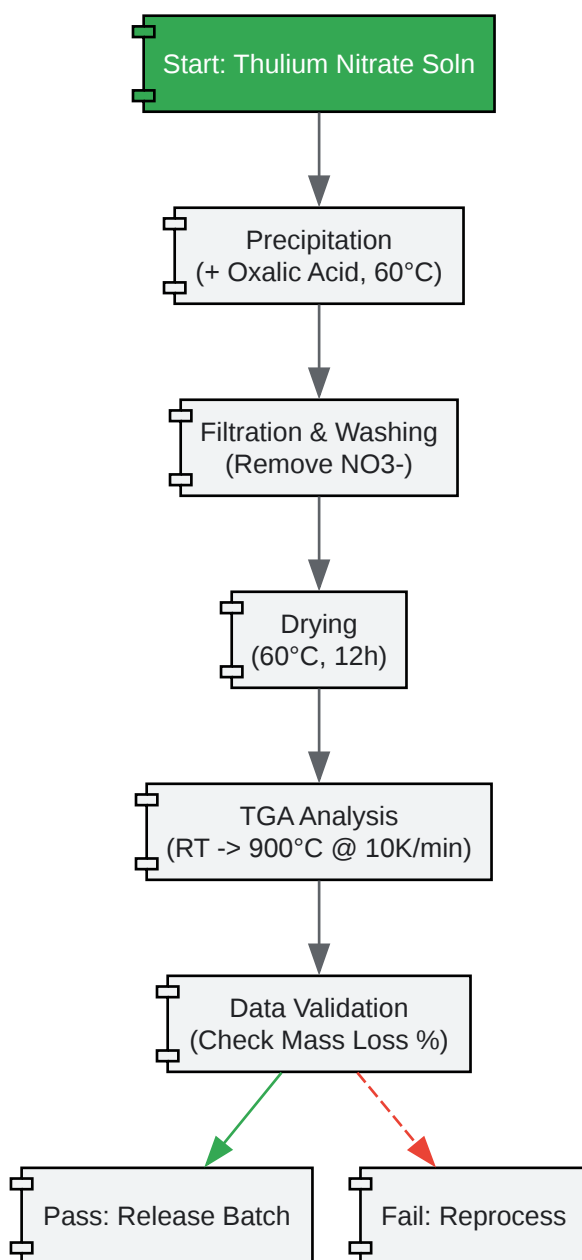


Fig 2. Experimental Workflow for Thulium Oxalate Characterization

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Figure 2: Operational workflow for synthesizing and validating thulium oxalate precursors.

References

- Wendlandt, W. W. (1959).[2] "Thermal Decomposition of Rare Earth Metal Oxalates." Analytical Chemistry. [Link](#)

- Glasner, A., & Steinberg, M. (1961).[3][2] "The thermal decomposition of the light rare earth oxalates." Journal of Inorganic and Nuclear Chemistry. [Link](#)
- Moosath, S. S., et al. (1963).[3] "Thermal Decomposition of Rare Earth Metal Oxalates. III. Oxalates of Holmium, Erbium, Thulium, Ytterbium, Lutetium." [3][2] Zeitschrift für anorganische und allgemeine Chemie.[3][4] [Link](#)
- Hussein, G. A. M. (1994). "Formation of thulium oxide from thulium acetate, carbonate and oxalate precursors." Journal of Analytical and Applied Pyrolysis.
- NIST Standard Reference Data. "Thulium Oxide Properties." NIST Chemistry WebBook. [Link](#)

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
- [3. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [4. scilit.com](https://www.scilit.com) [[scilit.com](https://www.scilit.com)]
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